

Spectroscopic Profile of 2-(4-Chlorophenyl)pyrrolidine: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)pyrrolidine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the compound **2-(4-Chlorophenyl)pyrrolidine**. The information presented herein is essential for the identification, characterization, and quality control of this molecule in research and development settings. This document collates available spectral data and provides standardized experimental protocols for its acquisition.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **2-(4-Chlorophenyl)pyrrolidine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Table 1: ^1H NMR Spectroscopic Data (Predicted)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.30	Doublet	2H	Ar-H (ortho to Cl)
~7.25	Doublet	2H	Ar-H (meta to Cl)
~4.10	Triplet	1H	CH (pyrrolidine C2)
~3.30	Multiplet	1H	CH ₂ (pyrrolidine C5)
~2.95	Multiplet	1H	CH ₂ (pyrrolidine C5)
~2.20	Multiplet	1H	NH
~2.00	Multiplet	2H	CH ₂ (pyrrolidine C3)
~1.70	Multiplet	2H	CH ₂ (pyrrolidine C4)

Table 2: ¹³C NMR Spectroscopic Data (Predicted)

Chemical Shift (δ) ppm	Assignment
~143	Ar-C (quaternary, C1')
~132	Ar-C (quaternary, C4')
~129	Ar-CH (C3'/C5')
~128	Ar-CH (C2'/C6')
~63	CH (pyrrolidine C2)
~47	CH ₂ (pyrrolidine C5)
~34	CH ₂ (pyrrolidine C3)
~26	CH ₂ (pyrrolidine C4)

Table 3: IR Spectroscopic Data

Frequency (cm ⁻¹)	Intensity	Assignment
~3350	Medium, Broad	N-H Stretch
3100-3000	Medium	Aromatic C-H Stretch
2970-2850	Medium	Aliphatic C-H Stretch
~1600, ~1490	Medium-Strong	Aromatic C=C Bending
~1100	Strong	C-N Stretch
~820	Strong	para-Substituted Benzene C-H Bend (out-of-plane)
~1090, ~1015	Strong	C-Cl Stretch

Table 4: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
181/183	~3:1	[M] ⁺ (Molecular Ion)
152	High	[M - C ₂ H ₅] ⁺
117	High	[M - C ₄ H ₈ N] ⁺ or [C ₆ H ₄ Cl] ⁺

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectra are typically recorded on a 400 MHz or 500 MHz spectrometer. The sample (~10-20 mg) is dissolved in an appropriate deuterated solvent, such as chloroform-d (CDCl₃) or dimethyl sulfoxide-d₆ (DMSO-d₆), containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. Spectra are recorded at room temperature. Chemical shifts are reported in parts per million (ppm) relative to TMS.

Infrared (IR) Spectroscopy

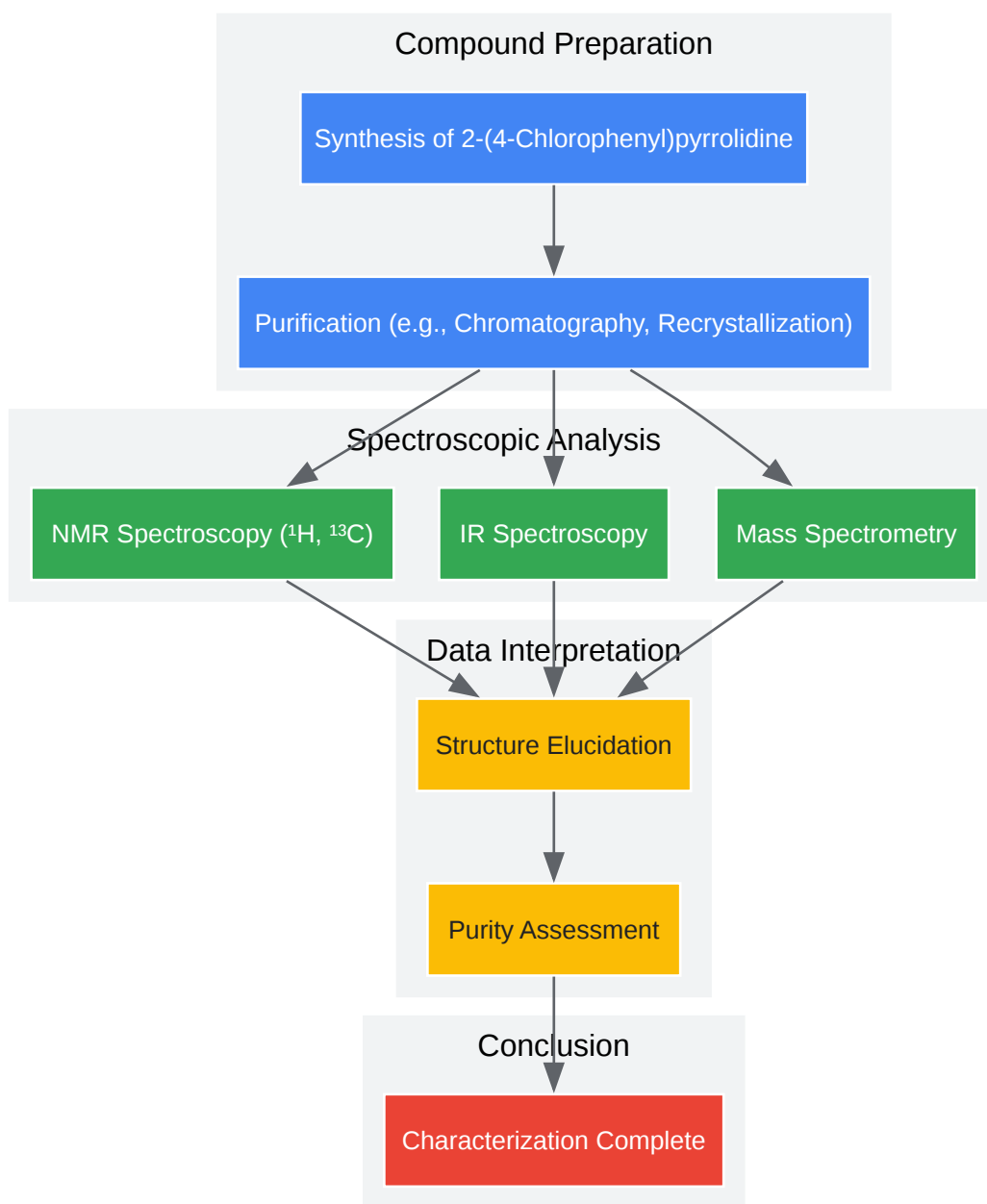
IR spectra are commonly obtained using a Fourier Transform Infrared (FTIR) spectrometer. For a solid sample, the Attenuated Total Reflectance (ATR) technique is often employed. A small amount of the sample is placed directly on the ATR crystal, and the spectrum is recorded over a range of 4000-400 cm^{-1} . Alternatively, the KBr pellet method can be used, where the sample is ground with potassium bromide and pressed into a thin disk. For a liquid sample, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).

Mass Spectrometry (MS)

Mass spectra are typically acquired using a mass spectrometer with an electron ionization (EI) source. The sample is introduced into the ion source, often via a gas chromatograph (GC-MS) for separation and purification. The standard electron energy for EI is 70 eV. The mass analyzer, such as a quadrupole, separates the ions based on their mass-to-charge ratio (m/z). The presence of a chlorine atom is indicated by the characteristic $M/M+2$ isotopic pattern with a ratio of approximately 3:1.^{[1][2]}

Visualizations

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **2-(4-Chlorophenyl)pyrrolidine**.



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Caption: Workflow for Spectroscopic Analysis.

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References

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- To cite this document: BenchChem. [Spectroscopic Profile of 2-(4-Chlorophenyl)pyrrolidine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297074#spectroscopic-data-nmr-ir-ms-of-2-4-chlorophenyl-pyrrolidine]

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